

Physical and chemical properties of Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate

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Compound of Interest

Compound Name:	<i>Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate</i>
Cat. No.:	B187205

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An In-depth Technical Guide to Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate is a pivotal heterocyclic compound widely utilized as a versatile building block in the synthesis of a variety of biologically active molecules. Its pyrimidine core is a common scaffold in numerous pharmaceuticals, making this compound a significant interest in medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of the physical and chemical properties, detailed experimental protocols for its synthesis and purification, and an exploration of its role in the development of therapeutic agents, particularly those targeting cancer and inflammatory pathways.

Chemical and Physical Properties

Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate, also known by its IUPAC name ethyl 6-amino-2-oxo-1,2-dihydropyrimidine-5-carboxylate, is a stable, solid organic compound.^[1] The key physical and chemical properties are summarized in the tables below.

General and Structural Properties

Property	Value	Source
CAS Number	20187-46-6	[1] [2]
Molecular Formula	C ₇ H ₉ N ₃ O ₃	[1] [2]
Molecular Weight	183.16 g/mol	[1]
Appearance	White to off-white or light yellow crystalline powder	[3]
Odor	Odorless	[2]

Physicochemical Properties

Property	Value	Source
Melting Point	276 °C (decomposition)	[4]
Boiling Point	379 °C at 760 mmHg (Predicted)	[5]
Density	1.48 ± 0.1 g/cm ³ (Predicted)	
pKa	7.91 ± 0.10 (Predicted)	[2]
Solubility	Sparingly soluble in water.	[2]
Storage Temperature	2-8 °C, under inert gas (Nitrogen or Argon)	[3]

Spectral Data

While detailed spectra are best obtained through direct analysis, the following table summarizes typical spectral characteristics.

Spectrum Type	Key Features
¹ H NMR	Signals corresponding to the ethyl group (triplet and quartet), the pyrimidine ring proton, and the amino and hydroxyl/amide protons.
¹³ C NMR	Resonances for the carbonyl carbons of the ester and the pyrimidine ring, the carbons of the ethyl group, and the pyrimidine ring carbons.
FTIR (KBr)	Characteristic peaks for N-H stretching (amino and amide groups), C=O stretching (ester and amide), C=C and C=N stretching of the pyrimidine ring, and C-O stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Experimental Protocols

Synthesis of Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate

A common and effective method for the synthesis of **Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate** involves the condensation of guanidine with diethyl ethoxymethylenemalonate.[\[3\]](#) [\[6\]](#)

Reagents and Materials:

- Potassium hydroxide (KOH)
- Distilled water
- Guanidine carbonate
- Diethyl ethoxymethylenemalonate
- Ethanol

- Hydrochloric acid (for pH adjustment)
- Acetone

Procedure:

- In a suitable reaction vessel, dissolve potassium hydroxide in distilled water with stirring until a clear solution is obtained.
- To this solution, add guanidine carbonate and continue stirring until it is fully dissolved. The temperature of the reaction mixture should be maintained at approximately 20°C.
- Slowly add diethyl ethoxymethylenemalonate dropwise to the reaction mixture over a period of about 3 hours. During the addition, the reaction temperature will gradually increase to around 35°C.
- A yellow solid will precipitate out of the solution. After the addition is complete, cool the reaction mixture.
- Further cool the mixture to 0-5°C and collect the precipitated solid by filtration.
- Wash the crude product thoroughly with ice-cold water.

Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a high-purity final product.[\[3\]](#)

Procedure:

- The crude, light-yellow solid is dissolved in a mixture of 60% water and 40% ethanol with heating.
- If the initial solution is hazy, it can be clarified by heating, for instance, with steam, for about an hour.
- Allow the clear solution to cool slowly. Crystallization is typically observed to begin at around 39°C.

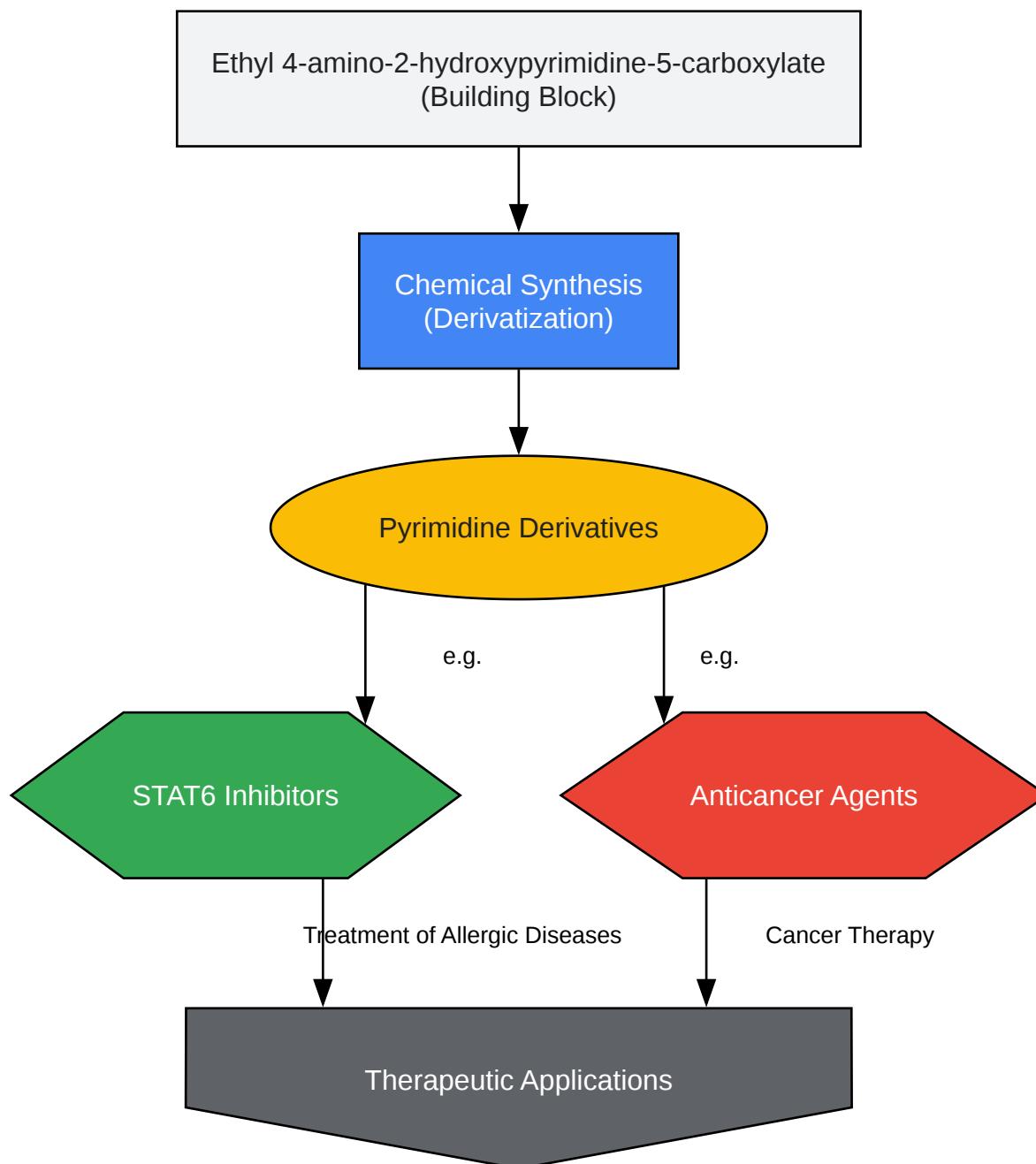
- Continue the slow cooling to room temperature to maximize crystal formation.
- Collect the purified crystals by filtration and wash with a small amount of cold ethanol or acetone.
- Dry the final product in a vacuum oven to yield a white to off-white crystalline powder with a high purity (typically >95%).[3]

Mandatory Visualizations



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Caption: Synthesis and purification workflow for **Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate**.



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Caption: Role of **Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate** as a precursor to bioactive molecules.

Applications in Drug Development

Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate is a valuable starting material in the synthesis of more complex molecules with therapeutic potential. Its derivatives have been

investigated for a range of biological activities.

Precursor to Anticancer Agents

This compound serves as a key reagent in the synthesis of cytidine-5-carboxylic acid and other pyrimidine-based analogs which have been explored as potential anticancer agents.^[4] The pyrimidine scaffold is a core component of several established anticancer drugs that function as antimetabolites, interfering with nucleic acid synthesis in rapidly dividing cancer cells.

Synthesis of STAT6 Inhibitors

Derivatives of pyrimidine-5-carboxamide, synthesized from precursors like **Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate**, have been identified as potent inhibitors of the STAT6 (Signal Transducer and Activator of Transcription 6) protein.^{[7][8]} The STAT6 signaling pathway is crucial in the immune response, particularly in T-helper cell 2 (Th2) differentiation, which is implicated in allergic and inflammatory conditions such as asthma and atopic diseases.^{[7][8]} Inhibition of STAT6 is therefore a promising therapeutic strategy for these conditions.

Conclusion

Ethyl 4-amino-2-hydroxypyrimidine-5-carboxylate is a foundational molecule in the field of medicinal chemistry. Its straightforward synthesis and the versatility of its chemical structure allow for the generation of a diverse library of pyrimidine derivatives. While the direct biological activity of the title compound is not extensively documented, its role as a critical intermediate in the development of potential anticancer and anti-inflammatory drugs is well-established. This guide provides essential technical information to support further research and development efforts leveraging this important chemical entity.

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